

Aphidicolin's Role in Cell Cycle G1/S Arrest: A Technical Guide

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Compound of Interest

Compound Name: *Aphidicolin*

Cat. No.: *B1665134*

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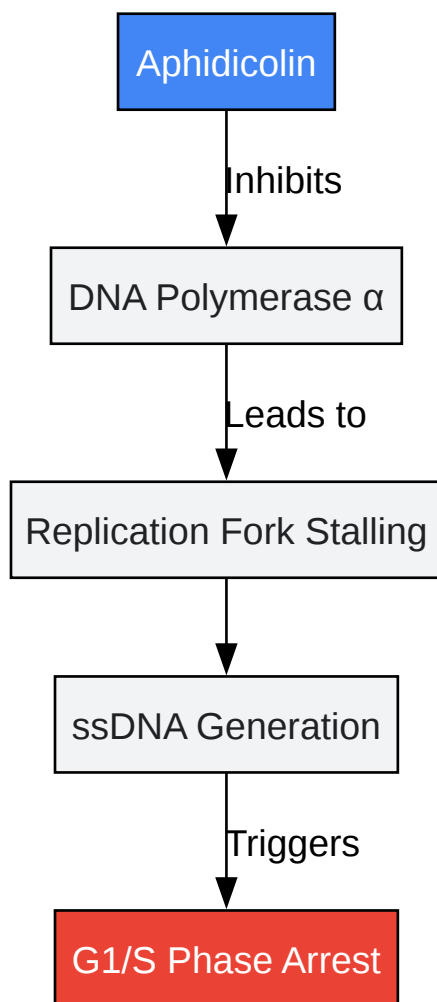
Introduction

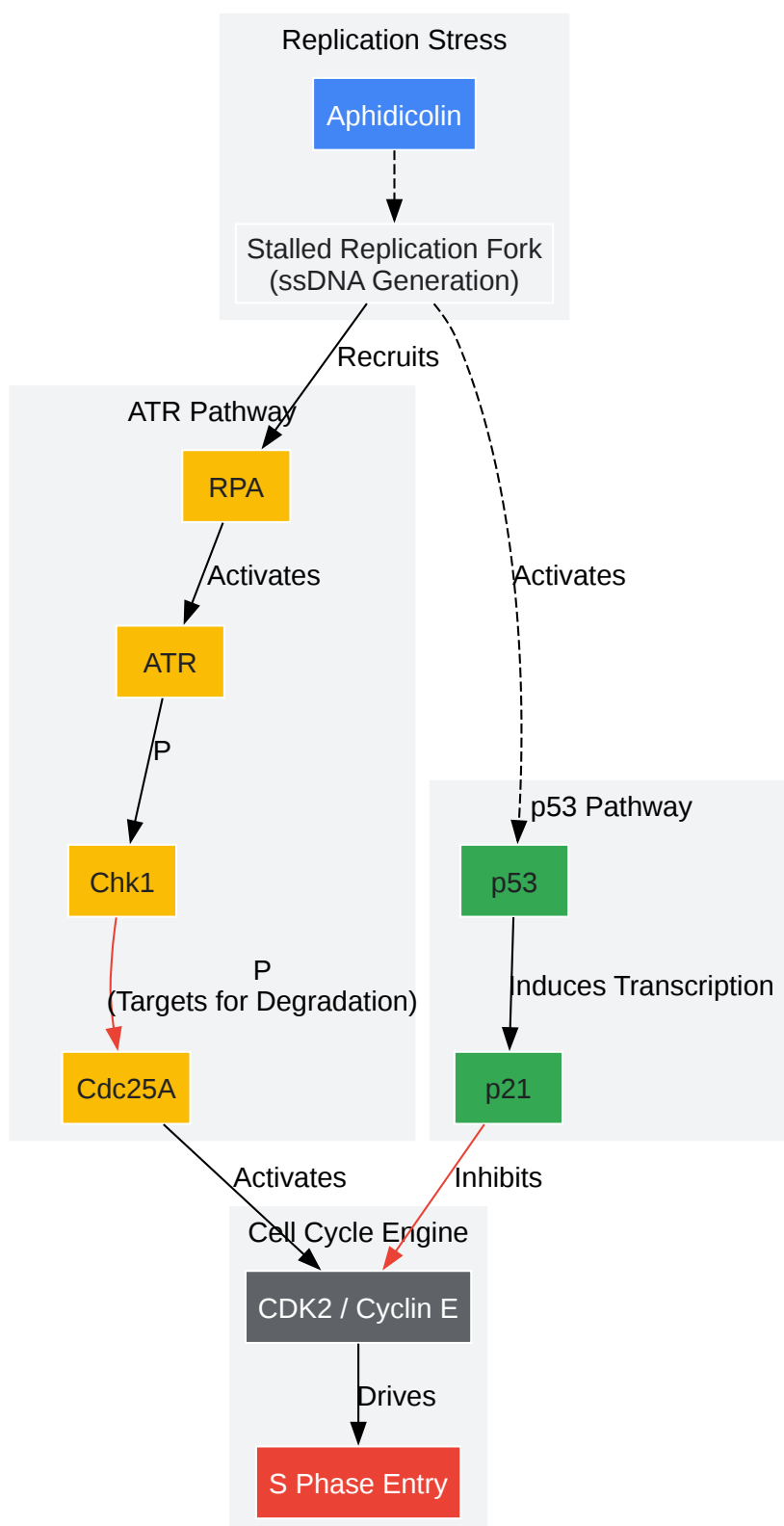
Aphidicolin is a tetracyclic diterpenoid antibiotic derived from the mold *Cephalosporium aphidicola*.^{[1][2]} It is a highly specific and reversible inhibitor of eukaryotic DNA polymerase α and, to a lesser extent, DNA polymerases δ and ϵ .^{[3][4]} This inhibitory action makes it a potent tool for arresting cells at the G1/S boundary of the cell cycle. By halting DNA replication, **aphidicolin** induces a state of "replication stress," activating cellular checkpoint pathways that prevent entry into the S phase.^{[5][6]} This guide provides an in-depth technical overview of **aphidicolin**'s mechanism of action, the signaling pathways it triggers to enforce G1/S arrest, relevant quantitative data, and detailed experimental protocols for its application in a research setting.

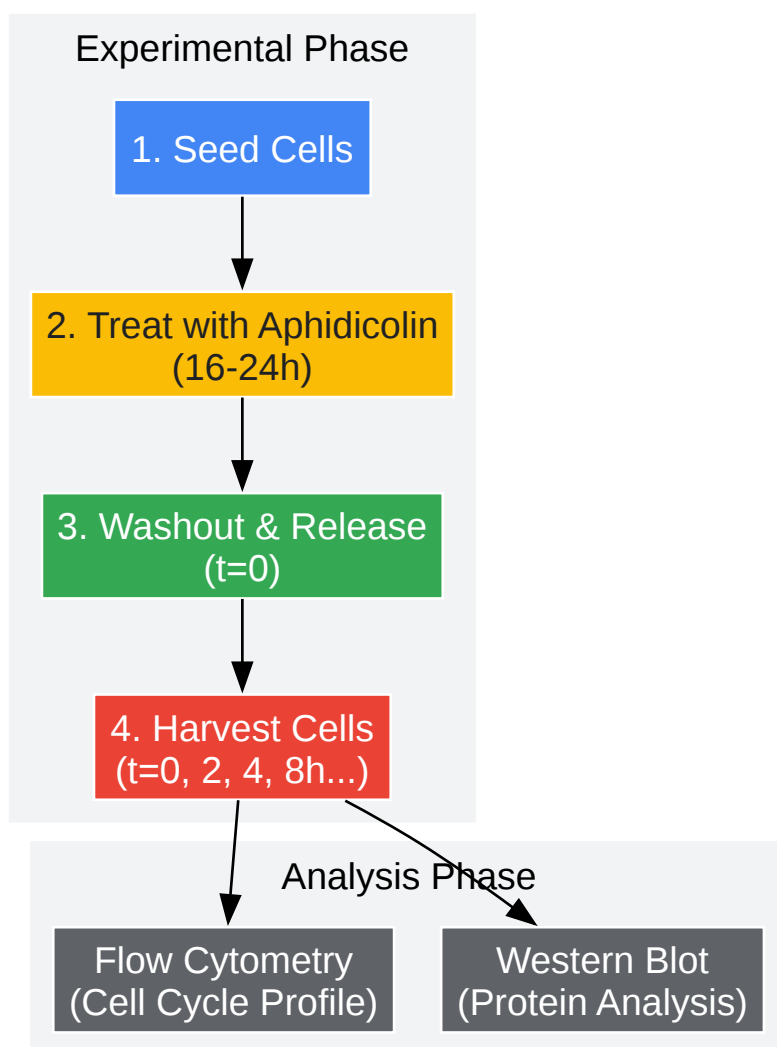
Core Mechanism of Action: Inhibition of DNA Polymerase α

Aphidicolin's primary molecular target is the B-family of DNA polymerases, particularly DNA polymerase α , which is crucial for the initiation of DNA replication.^{[7][8]} The inhibition mechanism is complex; **aphidicolin** primarily acts by competing with deoxycytidine triphosphate (dCTP) for binding to the polymerase active site.^{[8][9]} This competition effectively stalls the replication fork, leading to the uncoupling of the replicative helicase and polymerase activities and the generation of stretches of single-stranded DNA (ssDNA).^[5] This

accumulation of ssDNA is the critical signal that initiates the DNA damage response (DDR) and activates the G1/S checkpoint. The arrest is reversible; upon removal of **aphidicolin**, cells can synchronously re-enter the S phase, making it an invaluable tool for cell cycle synchronization studies.^{[1][10]}







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